

Unable to Proceed: Clarification Required for "Hhopes"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Hhopes*

Cat. No.: *B117008*

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Initial searches for "**Hhopes**" did not yield a specific chemical compound or substance. The term most prominently refers to a digital phenotyping platform in the medical field or the abstract concept of hope in psychology and healthcare contexts.

To provide detailed Application Notes and Protocols for the synthesis and purification of a chemical entity, its specific identity, including its chemical structure and class, is required. Without this fundamental information, it is not possible to generate accurate or relevant scientific content on its synthesis, purification, or signaling pathways.

The search results included:

- HOPES (Health Outcomes through Positive Engagement and Self-Empowerment): An integrative digital phenotyping platform for data collection and monitoring in healthcare.[1][2]
- The concept of "hope": Numerous articles discussing hope in nursing, healthcare, and psychology.[3][4][5]
- Unrelated chemical compounds and materials: Information on substances such as Hopane (a triterpene)[6], Holmium phosphide[7], and polyHIPEs (porous polymers)[8][9] were found, none of which are referred to as "**Hhopes**."

No specific scientific literature, patents, or chemical databases could be found that describe a molecule or a class of molecules referred to as "**Hhopes**."

To fulfill the user's request, please provide the following information:

- The full chemical name or IUPAC name of "**Hhopes**."
- The chemical structure or a CAS number.
- Any alternative names or acronyms it might be known by.
- The context in which this substance is being researched or used (e.g., as a pharmaceutical, in materials science, etc.).

Once this information is provided, a comprehensive response with detailed protocols, data tables, and diagrams as requested can be generated.

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References

- 1. HOPES: An Integrative Digital Phenotyping Platform for Data Collection, Monitoring, and Machine Learning - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Journal of Medical Internet Research - HOPES: An Integrative Digital Phenotyping Platform for Data Collection, Monitoring, and Machine Learning [jmir.org]
- 3. "What Do We Know about Hope in Nursing Care?": A Synthesis of Concept Analysis Studies - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
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- 6. Hopane - Wikipedia [en.wikipedia.org]
- 7. Holmium phosphide (HoP) | HoP | CID 82819 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
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